

Technical Support Center: Oxygen-19 Synthesis

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Compound of Interest

Compound Name: Oxygen-19

Cat. No.: B1255936

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Welcome to the technical support center for **Oxygen-19**. This resource is designed for researchers, scientists, and drug development professionals. Here you will find essential information, frequently asked questions (FAQs), and troubleshooting guidance related to the synthesis and application of **Oxygen-19**.

Given the unique properties of **Oxygen-19**, particularly its extremely short half-life, this guide focuses on the feasibility and significant challenges associated with its use in typical research and drug development workflows.

Frequently Asked Questions (FAQs)

Q1: What is **Oxygen-19** and what are its basic properties?

A1: **Oxygen-19** (^{19}O) is a radioactive isotope of oxygen. Its nucleus contains 8 protons and 11 neutrons. It is an artificially produced radionuclide with a very short half-life, which is its most critical characteristic for any potential application. Its study is almost exclusively for academic purposes in nuclear physics.[\[1\]](#) Key properties are summarized in the table below.

Q2: Is **Oxygen-19** suitable for use in PET imaging or as a radiotracer in drug development?

A2: No, **Oxygen-19** is generally considered unsuitable for standard Positron Emission Tomography (PET) imaging or as a radiotracer in drug development.[\[1\]](#) The primary reason is

its extremely short half-life of about 26.5 seconds.[1][2][3][4] This duration is typically insufficient for the necessary steps of radiosynthesis, purification, quality control, administration to a biological subject, and subsequent imaging, which require more time. For PET applications involving oxygen, Oxygen-15 (^{15}O), with a longer half-life of approximately 2 minutes, is the preferred isotope.[5][6][7]

Q3: What are the primary challenges of working with extremely short-lived radioisotopes like Oxygen-19?

A3: The challenges are significant and multifaceted, spanning production, synthesis, and application:

- **Rapid Decay:** The isotope loses half of its radioactivity every 26.5 seconds. This rapid decay means that even if a usable quantity is produced, it diminishes to an unusable level very quickly.
- **On-Site Production Requirement:** Due to its short half-life, ^{19}O must be produced and used immediately at the site of the experiment, typically requiring a particle accelerator or nuclear reactor.[8]
- **Complex Logistics:** The entire workflow, from production to potential use, must be flawlessly coordinated and executed within seconds, which is practically impossible for most biological studies.[9][10]
- **Radiochemistry Complexity:** Developing a chemical synthesis to incorporate the ^{19}O atom into a molecule of interest (a process called radiolabeling) must be extraordinarily fast—often on the order of seconds. This is a major technical hurdle that has not been overcome for complex molecules.[10][11]

Troubleshooting Guide: Synthesis & Application Issues

This section addresses potential issues by framing them within the context of the isotope's inherent limitations.

Issue 1: Cannot Find an Established Protocol for ^{19}O -Labeling of a Pharmaceutical Compound.

- Cause: There are no established, routine protocols for labeling complex pharmaceutical compounds with **Oxygen-19**. The 26.5-second half-life precludes multi-step synthetic chemical reactions, purification (e.g., via HPLC), and quality control procedures that are standard in radiopharmaceutical development.[11]
- Recommendation: Re-evaluate the experimental goals. If the aim is to study oxygen metabolism or perfusion, consider using the established PET isotope Oxygen-15 (^{15}O) in the form of $[^{15}\text{O}]\text{H}_2\text{O}$, $[^{15}\text{O}]\text{O}_2$, or $[^{15}\text{O}]\text{CO}$. [6][7] If the goal is to label a specific molecule, consider using a longer-lived isotope like Fluorine-18 ($t_{1/2} \approx 110$ min) or Carbon-11 ($t_{1/2} \approx 20$ min).[12]

Issue 2: Low to Non-Existent Yield of **Oxygen-19** at the Point of Use.

- Cause: This is an expected outcome due to rapid radioactive decay. The relationship between time and the remaining fraction of the isotope is exponential. Even a short delay of one or two minutes between production and measurement will result in a massive loss of material.
- Recommendation: Minimize all transport and handling times to mere seconds. This typically involves integrating the experiment directly with the output of the production source (e.g., a cyclotron target). For most biological or pharmaceutical labs, this level of integration is not feasible. The diagram below illustrates the rapid decay of ^{19}O compared to a typical experimental timeline.

Issue 3: Spectral Interference in Neutron Activation Analysis.

- Cause: If you are performing in vivo neutron activation analysis (IVNAA) on aqueous or biological samples, the stable isotope Oxygen-18 (present in water) can be activated to produce **Oxygen-19**. [13] The gamma rays emitted by ^{19}O (at 0.197 MeV and 1.357 MeV) can interfere with the detection of other target elements, such as Selenium-77m.[13]
- Recommendation: Account for this interference by measuring the background spectrum from a water-only phantom under the same conditions. Use time-resolved gamma spectroscopy to isolate the short-lived ^{19}O signal from longer-lived isotopes in your sample.[13]

Data & Protocols

Quantitative Data Summary

The following tables summarize the key properties of **Oxygen-19** and compare it with radioisotopes commonly used in medical imaging.

Table 1: Properties of **Oxygen-19** (^{19}O)

Property	Value	Reference
Half-life ($t_{1/2}$)	26.470(6) seconds	[1]
Decay Mode	β^- (Beta minus)	[2][4]
Daughter Isotope	Fluorine-19 (^{19}F)	[4]
Primary Gamma Ray Energy	0.197 MeV	[13]
Production Method	$^{18}\text{O}(n,\gamma)^{19}\text{O}$ (Neutron activation of ^{18}O)	[13]

Table 2: Comparison of Oxygen Isotopes for Imaging

Isotope	Half-life	Decay Mode	Common Application	Feasibility for Drug Development
Oxygen-19 (^{19}O)	~26.5 seconds	β^-	Nuclear physics research	Not Feasible
Oxygen-15 (^{15}O)	~2 minutes	β^+ (Positron)	PET imaging (blood flow, O_2 metabolism)	Very Challenging, limited to simple molecules
Oxygen-17 (^{17}O)	Stable	N/A	NMR studies, tracer	Feasible (non-radioactive)
Oxygen-18 (^{18}O)	Stable	N/A	Tracer studies, ^{18}F production target	Feasible (non-radioactive)

Experimental Protocols

Given the impracticality of "rapid synthesis" of complex molecules with ^{19}O for the target audience, a detailed protocol is not applicable. Instead, the general experimental protocol for its production is outlined.

Protocol: Production of **Oxygen-19** via Neutron Activation

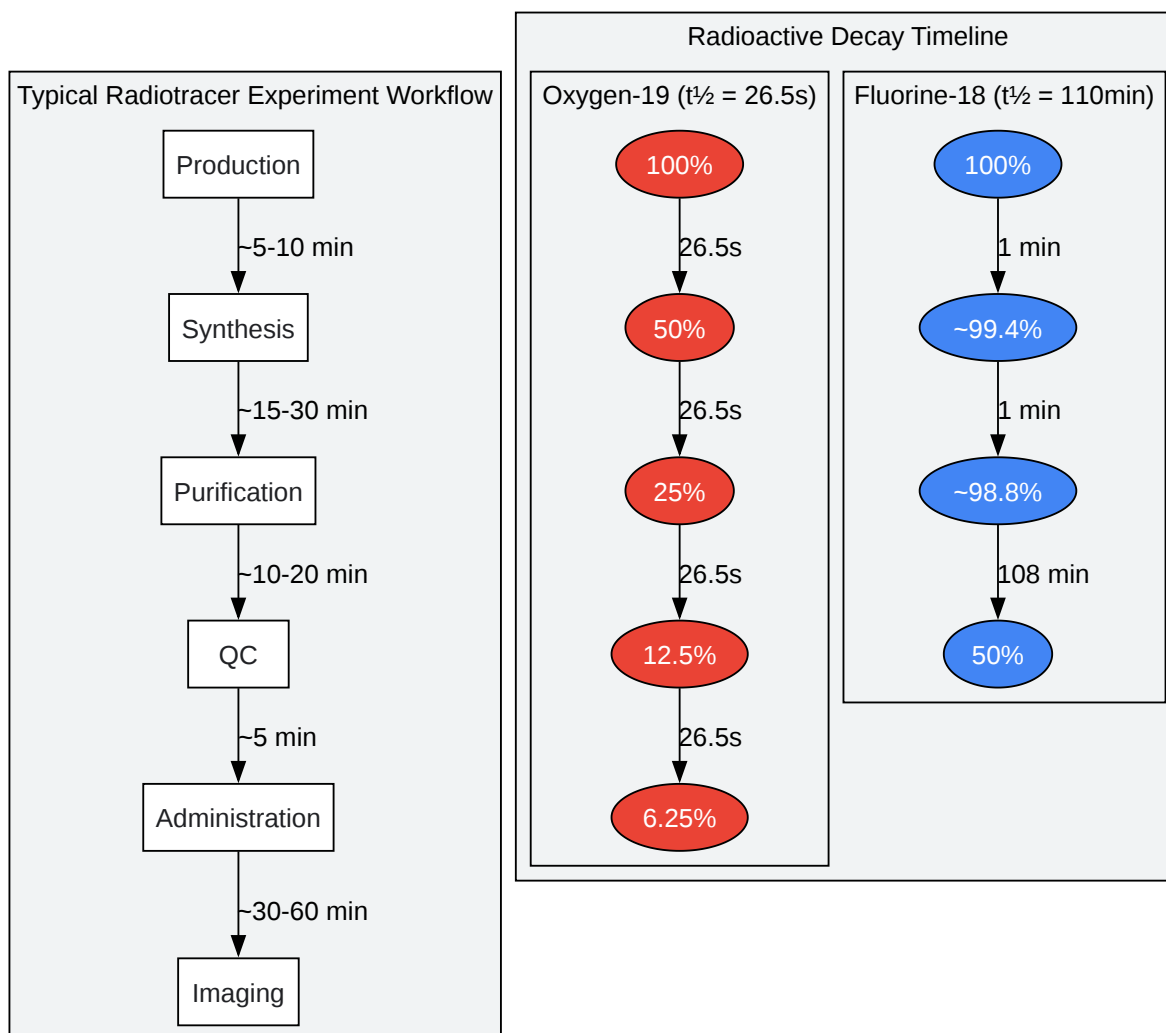
This protocol describes the fundamental method for producing ^{19}O , as might be done in a physics research setting.

- **Target Preparation:** Prepare a sample enriched with the stable isotope Oxygen-18. A common target is enriched ^{18}O water (H_2^{18}O).
- **Neutron Irradiation:** Place the target in a high-flux neutron source, such as a nuclear reactor or the output of a neutron generator. The ^{18}O nuclei will capture neutrons via the $^{18}\text{O}(n,\gamma)^{19}\text{O}$ reaction.
- **Irradiation Time:** Irradiate the sample for a short period, typically 1-2 half-lives (approximately 30-60 seconds), to approach saturation activity without producing excessive unwanted byproducts.
- **Rapid Transfer:** Immediately following irradiation, the sample must be rapidly transferred to the detection or analysis system. This step must be automated and completed within seconds.
- **Analysis:** For physics studies, the gamma rays emitted from the decay of ^{19}O are measured using a gamma-ray spectrometer (e.g., a NaI(Tl) or HPGe detector).[\[13\]](#)

Visualizations

Logical Workflow: The ^{19}O Impracticality Timeline

This diagram illustrates why the short half-life of **Oxygen-19** makes it unsuitable for a typical radiolabeling experiment compared to a longer-lived isotope like Fluorine-18.

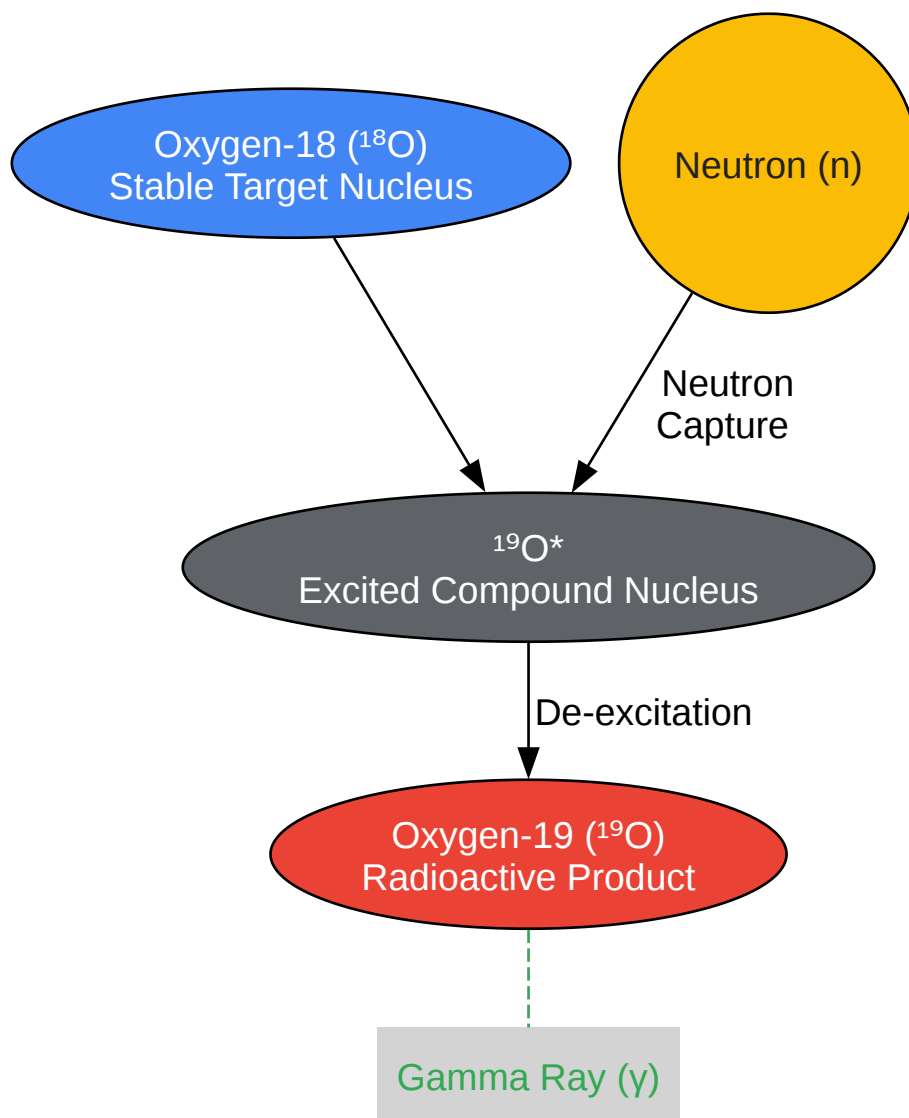


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Caption: Impracticability of ^{19}O : Most of the isotope decays before even the first step of a typical workflow is complete.

Production Pathway: ^{19}O via Neutron Capture

This diagram shows the nuclear reaction for producing **Oxygen-19** from stable Oxygen-18.



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Caption: Nuclear reaction pathway for the production of **Oxygen-19**.

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